Technical Whitepaper: Estazolam-d5 as a Reference Standard

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Compound of Interest	
Compound Name:	*Estazolam-d5*
CAS No.:	*170082-16-3*
Cat. No.:	*B580031*

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Executive Summary

Estazolam-d5 is the stable isotope-labeled analog of Estazolam, a triazolobenzodiazepine derivative used clinically as a hypnotic and anxiolytic. In analytical chemistry, **Estazolam-d5** serves as a critical Internal Standard (IS) for the quantification of Estazolam in biological matrices (blood, urine, hair) using Isotope Dilution Mass Spectrometry (IDMS).

This guide details the physicochemical properties, fragmentation mechanics, and experimental protocols required to utilize **Estazolam-d5** effectively. By correcting for matrix effects, extraction efficiency, and ionization variability, **Estazolam-d5** ensures the generation of legally defensible and scientifically robust data in forensic and clinical workflows.

Chemical Identity and Architecture

The core distinction between native Estazolam and its deuterated analog lies in the isotopic substitution on the pendant phenyl ring. This modification alters the molecular weight while retaining the chromatographic behavior and ionization efficiency of the parent molecule.

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Comparative Physicochemical Properties

Property	Estazolam (Native)	Estazolam-d5 (Internal Standard)
IUPAC Name	8-chloro-6-phenyl-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepine	8-chloro-6-(phenyl-d5)-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepine
CAS Number	29975-16-4	170082-16-3
Molecular Formula	$C_{16}H_{11}ClN_4$	$C_{16}H_6D_5ClN_4$
Exact Mass (Monoisotopic)	294.07	299.10
Molecular Weight	294.74 g/mol	299.77 g/mol
Deuterium Position	N/A	Phenyl ring (positions 2', 3', 4', 5', 6')
pKa	~1.7 (Basic nitrogen)	~1.7 (Negligible isotope effect on pKa)

Structural Integrity and Labeling

The five deuterium atoms are located on the C6-phenyl ring. This position is strategically chosen because the phenyl ring is metabolically stable and resistant to hydrogen-deuterium exchange (HDX) in aqueous solvents, ensuring the isotopic label remains intact during sample preparation and storage.

Mass Spectrometry Mechanics

The utility of **Estazolam-d5** relies on its specific fragmentation behavior in tandem mass spectrometry (LC-MS/MS). The deuterated phenyl ring must be retained in the product ion to maintain the mass shift relative to the native analyte.

Fragmentation Pathway (Mechanism of Action)

Estazolam and its d5-analog typically undergo collision-induced dissociation (CID) involving the loss of the triazole moiety or nitrogen gas (N_2).

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- Native Transition:m/z 295.1

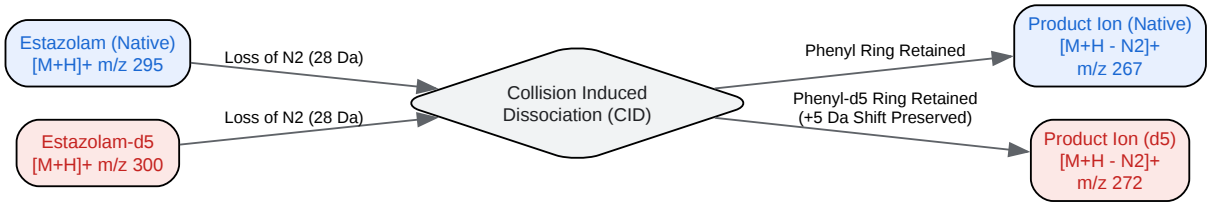
  267.1 (Loss of N_2, -28 Da)

- d5-Analog Transition:m/z 300.1

  272.1 (Loss of N_2, -28 Da)

Because the loss of N_2 occurs from the triazole ring, the phenyl-d5 group remains attached to the core benzodiazepine structure. This preserves the +5 Da mass shift in the product ion, preventing "cross-talk" or interference between the analyte and the standard.

Visualization: Fragmentation Logic



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Figure 1: Comparative fragmentation pathway showing the conservation of the deuterium label in the primary product ion, essential for selective MRM detection.

Experimental Workflow

To achieve high precision, the internal standard must be introduced at the earliest possible step of the analytical workflow. The following protocol outlines a validated Solid Phase Extraction (SPE) method for urine analysis.

Reagent Preparation

- Stock Solution (1 mg/mL): Dissolve 1 mg of **Estazolam-d5** in 1 mL of LC-MS grade Methanol. Store at -20°C.

- Working Internal Standard (1 µg/mL): Dilute the stock 1:1000 in water/methanol (80:20).

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- Hydrolysis Buffer: 0.5 M Ammonium Acetate (pH 5.0) with

  -glucuronidase (if analyzing metabolites).[1]

Extraction Protocol (SPE)

- Sample Pre-treatment:
  - Aliquot 200 µL of urine.
  - CRITICAL STEP: Add 20 µL of **Estazolam-d5** Working IS (Final conc. 100 ng/mL). Vortex immediately to equilibrate.
  - Add 200 µL Hydrolysis Buffer. Incubate at 60°C for 1 hour (optional for parent drug, required for glucuronides).
- SPE Loading:
  - Use Mixed-Mode Cation Exchange cartridges (e.g., Oasis MCX).
  - Condition: 1 mL MeOH, then 1 mL Water.
  - Load sample.[1][2]
- Wash:
  - Wash 1: 1 mL 0.1% Formic Acid (removes neutrals/anionics).
  - Wash 2: 1 mL Methanol (removes hydrophobic interferences).
- Elution:
  - Elute with 1 mL of 5% Ammonium Hydroxide in Methanol.
  - Evaporate to dryness under Nitrogen at 40°C.
  - Reconstitute in 100 µL Mobile Phase Initial (90:10 Water:ACN).

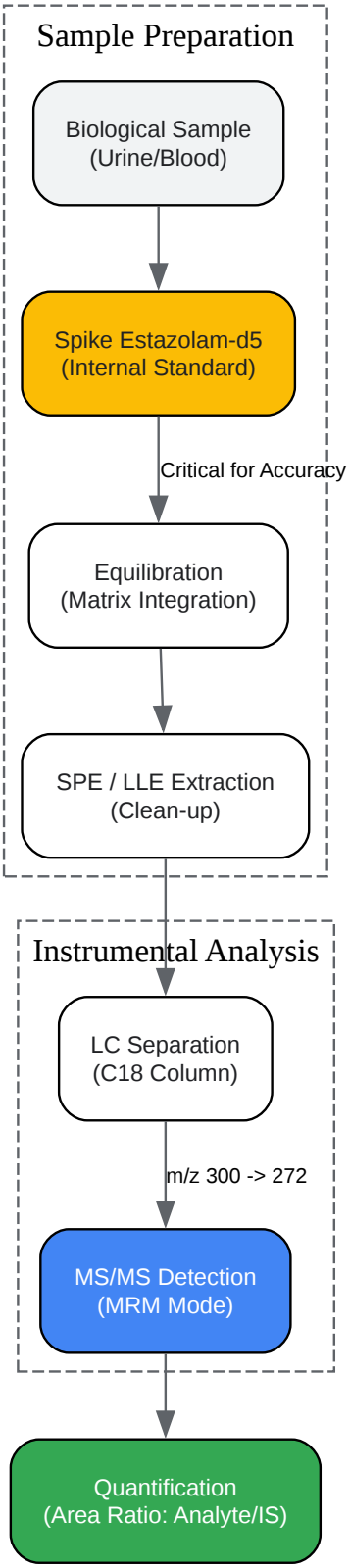
LC-MS/MS Parameters

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Parameter	Setting
Column	C18 (e.g., Agilent Poroshell 120 EC-C18, 2.1 x 100mm, 2.7µm)
Mobile Phase A	Water + 0.1% Formic Acid + 2mM Ammonium Formate
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.4 mL/min
Ionization	ESI Positive Mode
MRM Transition (Quant)	300.1 272.1 (Collision Energy: ~25-30 eV)
MRM Transition (Qual)	300.1 205.1 (Secondary fragment)

Analytical Workflow Diagram

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Figure 2: Step-by-step analytical workflow emphasizing the early introduction of the internal standard to correct for recovery losses.

Quality Assurance: Isotopic Purity & Interference

The reliability of **Estazolam-d5** depends on its Isotopic Purity. Incomplete deuteration can lead to the presence of d0 (native), d1, d2, etc., species in the standard solution.

The "Cross-Talk" Phenomenon

If the **Estazolam-d5** standard contains traces of Estazolam-d0 (native), the IS will contribute to the analyte signal, causing false positives or overestimation of concentration.

- Requirement: The contribution of the IS to the native MRM channel (295

  267) should be < 0.1% of the analyte's Lower Limit of Quantitation (LLOQ).

- Verification: Inject a high concentration of **Estazolam-d5** (e.g., 1000 ng/mL) and monitor the native transition (295

  267). Any signal detected is the "Isotopic Interference."

Stability

Estazolam-d5 is light-sensitive (like most benzodiazepines). Stock solutions must be stored in amber glass vials at -20°C. Under these conditions, stability is typically valid for 12 months.

References

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- National Institutes of Health (NIH) - PubChem.Estazolam Compound Summary. CID 3261. [Link]

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